

Sebacic Dihydrazide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Sebacic dihydrazide*

Cat. No.: *B147458*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **sebacic dihydrazide**. The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on quantitative data, experimental protocols, and clear visual representations of safety procedures.

Hazard Identification and Classification

Sebacic dihydrazide is classified as harmful if swallowed, harmful in contact with skin, and harmful if inhaled. It is also known to cause skin irritation and serious eye irritation, and may cause respiratory irritation.^[1]

GHS Hazard Statements:

- H302: Harmful if swallowed
- H312: Harmful in contact with skin
- H315: Causes skin irritation^[1]
- H319: Causes serious eye irritation^[1]
- H332: Harmful if inhaled^[1]

- H335: May cause respiratory irritation[1]

Quantitative Toxicological Data

The following table summarizes the available quantitative toxicological data for **sebacic dihydrazide**.

Parameter	Value	Species	Source
Oral LD50	= 2500 mg/kg	Rat	[2]

Note: Dermal LD50, Inhalation LC50, and Permissible Exposure Limits (PEL) for **sebacic dihydrazide** are not readily available in the reviewed literature.

Physical and Chemical Properties

A summary of key physical and chemical properties of **sebacic dihydrazide** is provided in the table below.

Property	Value
Appearance	White or off-white powder or crystalline powder, odorless
Molecular Formula	C10H22N4O2
Molecular Weight	230.307 g/mol
Melting Point	185 °C
Boiling Point	515.3 °C at 760 mmHg
Flash Point	265.4 °C
Density	1.082 g/cm ³
Solubility	Very soluble in N,N-Dimethylformamide, Soluble in methanol, Sparingly soluble in glacial acetic acid, Very slightly soluble in chloroform, Practically insoluble in water.[3]

Handling and Storage Precautions

Proper handling and storage of **sebacic dihydrazide** are crucial to ensure laboratory safety.

4.1 Handling:

- Handle in a well-ventilated place.[2]
- Wear suitable protective clothing, including gloves and eye/face protection.[2][4]
- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2]
- Use non-sparking tools.[2]
- Prevent fire caused by electrostatic discharge steam.[2]
- Do not eat, drink, or smoke when using this product.[5]
- Wash hands thoroughly after handling.[5]

4.2 Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[2][5]
- Store apart from foodstuff containers or incompatible materials.[2]
- Keep away from oxidizing materials.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **sebacic dihydrazide**:

- Eye/Face Protection: Tightly fitting safety goggles.[5]
- Skin Protection: Impermeable gloves and protective clothing to prevent skin exposure.[5]

- Respiratory Protection: Use a NIOSH-approved respirator with a particulate filter if dust is generated.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell. [5]
Skin Contact	Wash with plenty of water. Take off contaminated clothing and wash it before reuse. [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. [5]
Ingestion	Rinse mouth. Call a doctor if you feel unwell. [5]

Experimental Protocols

7.1 Acute Dermal Irritation Study (Based on OECD Guideline 404)

This section outlines the methodology for an acute dermal irritation study, a key experiment for assessing the skin irritation potential of a substance like **sebacic dihydrazide**.

Objective: To determine the potential of a substance to cause skin irritation.

Animal Model: Albino rabbit.[\[4\]](#)

Procedure:

- Animal Preparation: Healthy, young adult rabbits are used. The fur on the dorsal area of the trunk is clipped 24 hours before the test.[\[4\]](#)
- Test Substance Application: A 0.5 g amount of the test substance is applied to a small area (approximately 6 cm²) of the clipped skin. The substance is applied under a gauze patch.[\[6\]](#)

- Occlusion: The patch is secured with non-irritating tape and covered with a semi-occlusive dressing.[4]
- Exposure Period: The test substance is left in contact with the skin for 4 hours.[4]
- Removal and Observation: After the exposure period, the patch is removed, and the skin is cleaned. The skin is then examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal.[7]
- Scoring: The reactions are scored based on a standardized scale (e.g., Draize scale).

Results Interpretation: The scores for erythema and edema are used to calculate a primary irritation index, which determines the irritation classification of the substance. For example, a study on a similar substance produced very slight erythema.[4]

Spill and Emergency Procedures

A systematic approach is necessary to safely manage a spill of **sebacic dihydrazide**.

Chemical Spill Response Workflow



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